

Methyl 8-Hydroxyoctanoate: Synthetic Architectures and Functional Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl 8-hydroxyoctanoate

CAS No.: 20257-95-8

Cat. No.: B1618368

[Get Quote](#)

Executive Summary

Methyl 8-hydroxyoctanoate (CAS: 20257-95-8) represents a critical bifunctional building block in the landscape of organic synthesis and materials science. Defined by its

aliphatic backbone terminating in a hydroxyl group at the

-position and a methyl ester at the

-position, this molecule serves as a versatile "Janus" intermediate. Its unique structure allows for orthogonal functionalization—enabling its use as a precursor for high-performance biopolyesters (polyhydroxyalkanoates), a linker in antibody-drug conjugates (ADCs), and a scaffold for pheromone synthesis.

This technical guide synthesizes the chemo-enzymatic production, polymerization kinetics, and pharmaceutical utility of **methyl 8-hydroxyoctanoate**, designed for application scientists requiring high-purity protocols and mechanistic depth.

Structural Significance & Chemical Properties

The utility of **methyl 8-hydroxyoctanoate** lies in its bifunctionality and chain length.

- The

Spacer Effect: Unlike shorter chains (

) which are prone to intramolecular cyclization (forming stable lactones like

-butyrolactone), the

backbone is sufficiently long to favor intermolecular reactions (polymerization) or cross-linking over cyclization. This makes it an ideal spacer for drug delivery systems where steric flexibility is required between a drug payload and a targeting moiety.

- Orthogonal Reactivity: The primary alcohol is nucleophilic and oxidation-prone, while the methyl ester is electrophilic and susceptible to hydrolysis or transesterification. This allows chemists to selectively modify one end without protecting the other, streamlining synthetic pathways.

Key Physicochemical Data

Property	Value	Relevance
CAS Number	20257-95-8	Identity verification
Molecular Formula		Stoichiometric calculations
Molecular Weight	174.24 g/mol	Yield determination
Boiling Point	~135°C (at 2 mmHg)	Purification via vacuum distillation
Solubility	Soluble in EtOH, ,	Compatible with organic synthesis

Synthetic Methodologies: The "Make vs. Buy" Decision

While commercially available, high-purity synthesis is often required for specific isotopic labeling or scale-up. Two primary routes dominate: Classic Chemical Mono-functionalization and Biocatalytic Desymmetrization.

Chemical Route: The Statistical Challenge

The classic synthesis involves the mono-esterification of suberic acid (octanedioic acid) or the reduction of dimethyl suberate.

- Challenge: Statistical probability dictates a mixture of di-acid, mono-ester, and di-ester (25:50:25 ratio) when reacting a diacid with 1 equivalent of methanol.
- Solution: Continuous extraction or the use of solid-supported reagents can shift this equilibrium, but purification remains labor-intensive.

Biocatalytic Route: The Precision Approach

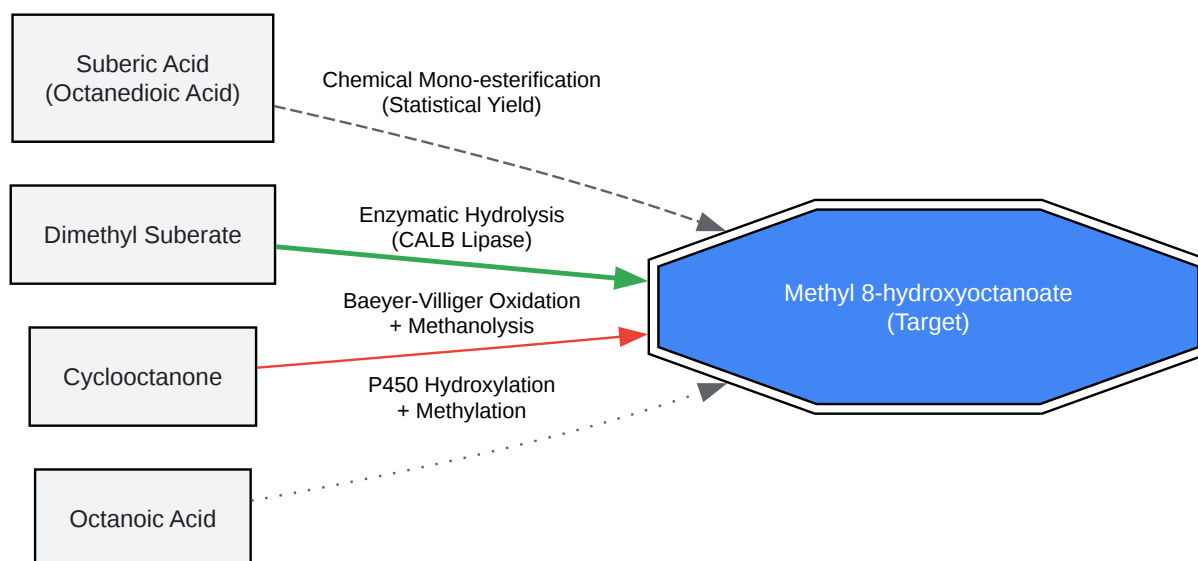
Enzymatic synthesis using lipases (e.g., *Candida antarctica* Lipase B, CALB) offers superior regioselectivity.

- Mechanism: Lipases can selectively hydrolyze the diester (dimethyl suberate) at one position or selectively esterify the diacid.
- Advantage: This method operates under mild conditions (ambient temperature, neutral pH), preventing the oligomerization often seen in acid-catalyzed chemical routes.

Biosynthetic Pathway (Metabolic Engineering)

Recent advances in metabolic engineering utilize yeast strains (*Saccharomyces cerevisiae*) modified with cytochrome P450 monooxygenases (CYP) to hydroxylate octanoic acid at the -position, followed by methylation.

Visualization of Synthetic Pathways



[Click to download full resolution via product page](#)

Figure 1: Comparative synthetic pathways. The enzymatic route (Green) offers the highest selectivity, avoiding statistical mixtures common in direct chemical esterification.

Functional Derivatization & Applications

Polymerization: Poly(8-hydroxyoctanoate)

Methyl 8-hydroxyoctanoate is a monomer for Poly(8-hydroxyoctanoate) [P(8HO)], a semi-crystalline polyester.

- Reaction Type: Transesterification polycondensation.
- Catalysts: Titanium(IV) isopropoxide or Lipase (enzymatic polymerization).
- Material Properties: P(8HO) exhibits properties similar to Polycaprolactone (PCL) but with lower melting points and higher hydrophobicity due to the longer alkyl chain. It is fully biodegradable and biocompatible, making it a candidate for soft tissue engineering scaffolds.

Pharmaceutical Linkers & Intermediates

- Aldehyde Generation: Oxidation of the hydroxyl group (via Swern or PCC) yields Methyl 8-oxooctanoate. This aldehyde is a crucial intermediate for Wittig reactions to extend carbon

chains, often used in the synthesis of insect pheromones and prostaglandin analogs.

- Royal Jelly Analogs: It serves as a structural homolog to 10-hydroxy-2-decenoic acid (10-HDA), used in research to map the structure-activity relationship (SAR) of fatty acid signaling in immunological pathways.

Experimental Protocols

Protocol A: Enzymatic Desymmetrization (Recommended)

Rationale: This protocol maximizes yield and purity by avoiding statistical product distributions.

Materials:

- Dimethyl suberate (10 mmol)
- *Candida antarctica* Lipase B (immobilized, e.g., Novozym 435)
- Solvent: Cyclohexane or Toluene (Anhydrous)
- Nucleophile: 1-Octanol (acting as a selective acceptor) or controlled Hydrolysis buffer.

Workflow:

- Dissolution: Dissolve dimethyl suberate (2.02 g, 10 mmol) in 50 mL of anhydrous cyclohexane.
- Enzyme Addition: Add 100 mg of immobilized CALB.
- Incubation: Stir at 30°C at 200 RPM. Monitor reaction via TLC (Mobile phase: Hexane/EtOAc 7:3).
- Termination: Filter off the immobilized enzyme (enzyme can be recycled).
- Purification: Concentrate the filtrate under reduced pressure. The mono-ester is separated from unreacted diester via silica gel column chromatography.

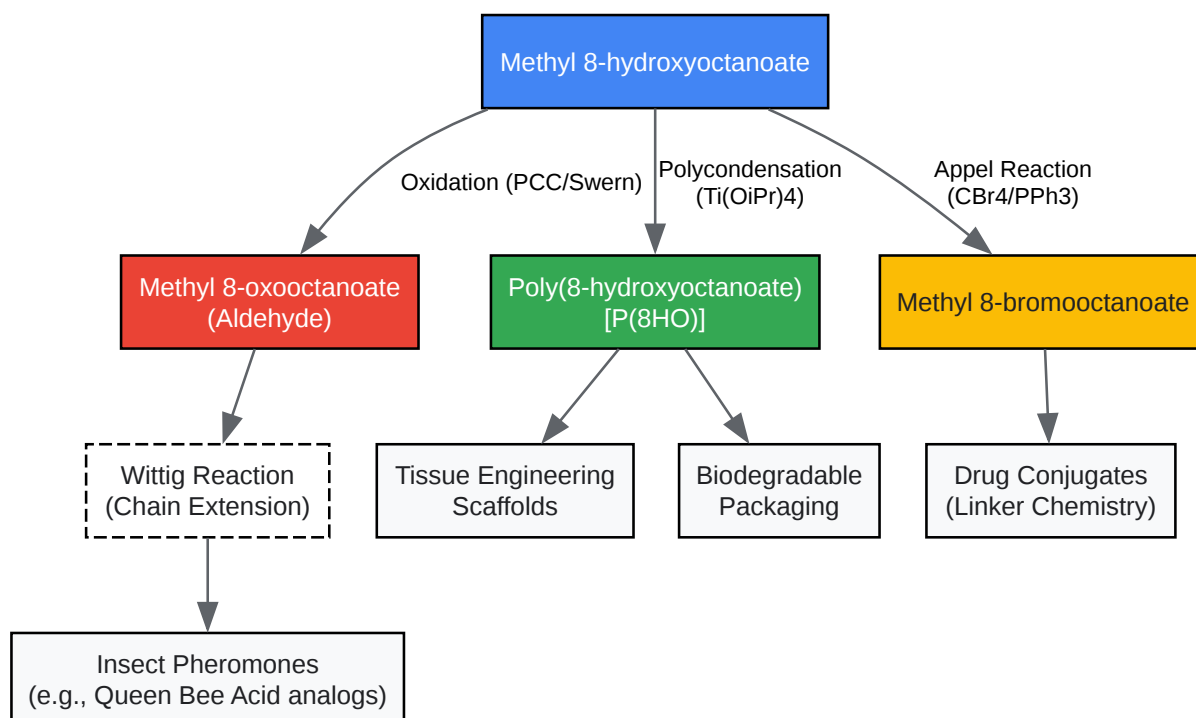
Protocol B: Polycondensation to P(8HO)

Rationale: Demonstrates the material science application of the monomer.

Workflow:

- Charge: Place **Methyl 8-hydroxyoctanoate** (5 g) in a Schlenk tube.
- Catalyst: Add Titanium(IV) isopropoxide (0.1 wt%).
- Pre-polymerization: Heat to 160°C under nitrogen flow for 4 hours (removes methanol byproduct).
- Polymerization: Increase temperature to 180°C and apply high vacuum (<0.1 mmHg) for 6 hours to drive the equilibrium toward high molecular weight polymer.
- Recovery: Dissolve the resulting viscous melt in chloroform and precipitate into cold methanol.

Visualization: Derivatization Logic



[Click to download full resolution via product page](#)

Figure 2: Functional divergence of **Methyl 8-hydroxyoctanoate**. The molecule serves as a gateway to three distinct industrial sectors: Agrochemicals (Red), Materials Science (Green), and Pharmaceuticals (Yellow).

References

- Enzymatic Synthesis & Lipase Selectivity
 - Title: Enzymatic synthesis of fatty acid derivatives in organic solvents.[1]
 - Source: Wageningen University & Research.
 - URL:[Link][2]
- Polymerization & Material Properties
 - Title: Polyhydroxyalkanoates: biodegradable polymers with a range of applications.[3]
 - Source: Journal of Chemical Technology and Biotechnology.
 - URL:[Link]
- Chemical Data & Safety
 - Title: **Methyl 8-hydroxyoctanoate** | C₉H₁₈O₃ | CID 554055.[4]
 - Source: PubChem (N
 - URL:[Link]
- Biosynthetic Engineering
 - Title: De novo biosynthesis of 8-hydroxyoctanoic acid via a medium-chain length specific fatty acid synthase and cytochrome P450 in *Saccharomyces cerevisiae*.
 - Source: N
 - URL:[Link]
- Title: Method of preparation of 8-hydroxyoctanoic acid (Patent WO1990008125A2).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. research.wur.nl](https://research.wur.nl) [research.wur.nl]
- [2. WO1990008125A2 - Method of preparation of 8-hydroxyoctanoic acid - Google Patents](#) [patents.google.com]
- [3. Making sure you're not a bot!](#) [opus4.kobv.de]
- [4. Methyl 8-hydroxyoctanoate | C₉H₁₈O₃ | CID 554055 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Methyl 8-Hydroxyoctanoate: Synthetic Architectures and Functional Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1618368/docs#methyl-8-hydroxyoctanoate-synthetic-architectures-and-functional-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)